

Butyl Ricinoleate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Butyl ricinoleate*

Cat. No.: *B087238*

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Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Butyl Ricinoleate**, a versatile ester derived from castor oil. This document consolidates critical information regarding its chemical identity, physicochemical properties, synthesis methodologies, and diverse applications, with a particular focus on its relevance in research and pharmaceutical development.

Chemical Identification

Butyl ricinoleate is an ester of ricinoleic acid and butanol.[1] Its unique chemical structure, featuring a hydroxyl group and a double bond, imparts distinct properties that make it a valuable compound in various scientific and industrial fields.

- CAS Number: 151-13-3[2][3][4][5][6][7]
- IUPAC Name: butyl (Z,12R)-12-hydroxyoctadec-9-enoate[4]
- Synonyms: Ricinoleic Acid Butyl Ester, Ricinolic Acid Butyl Ester[2][5][6][7]
- Molecular Formula: C₂₂H₄₂O₃[1][4][5][6]
- Molecular Weight: 354.57 g/mol [2][5]

Physicochemical Properties

Butyl ricinoleate is a yellow to colorless oily liquid.[2] A summary of its key physical and chemical properties is presented in the tables below.

Table 1: General Physicochemical Properties

| Property | Value | Source |
|---------------|--------------------------------|--------|
| Appearance | Clear, pale yellow liquid | [2] |
| Odor | Very faint, oily | [5] |
| Melting Point | -95 °C (-139 °F) | [3] |
| Boiling Point | 68 - 70 °C | [3] |
| Flash Point | -14.8 °F (-26 °C) (closed cup) | [3] |

Table 2: Technical Specifications

| Parameter | Value | Source |
|----------------------|----------------|--------|
| Purity | ≥ 98% | [2] |
| Acid Value | ≤ 2.0 mg KOH/g | [2] |
| Saponification Value | 160 - 175 | [2] |
| Iodine Value | 75 - 82 | [2] |
| Hydroxyl Value | 50 - 65 | [2] |
| Moisture | ≤ 0.2% | [2] |
| Insoluble Impurities | ≤ 0.1% | [2] |

Synthesis Methodologies

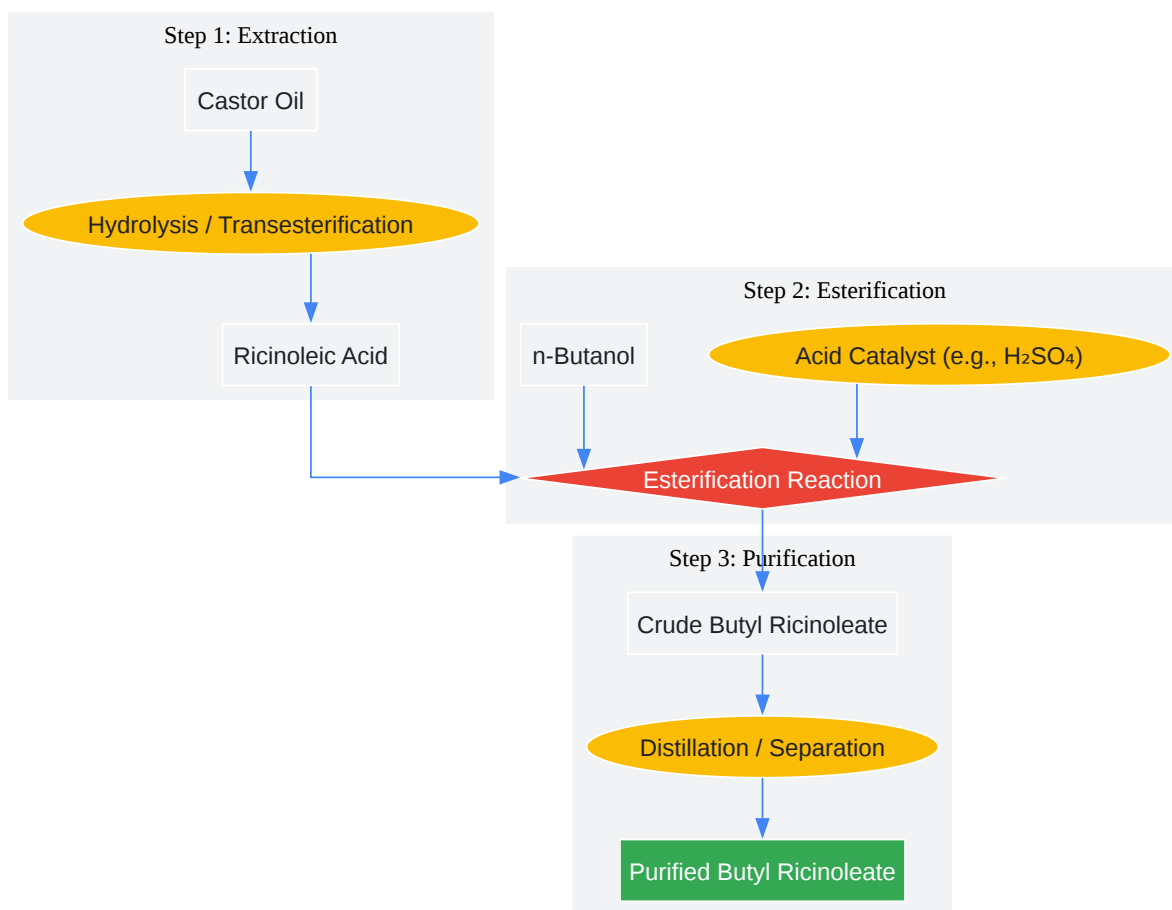
The production of **butyl ricinoleate** can be achieved through both traditional chemical synthesis and more environmentally friendly enzymatic routes.

Chemical Synthesis: Acid-Catalyzed Esterification

The conventional method for synthesizing **butyl ricinoleate** involves the esterification of ricinoleic acid with butanol.^[1] Ricinoleic acid is first extracted from castor oil via hydrolysis or transesterification.^[1]

Experimental Protocol: General Procedure for Acid-Catalyzed Esterification

- **Reactant Preparation:** Ricinoleic acid (obtained from castor oil hydrolysis) and n-butanol are combined in a suitable reaction vessel.
- **Catalyst Addition:** An acid catalyst, such as sulfuric acid, is carefully added to the mixture.^[1]
- **Reaction Conditions:** The reaction is conducted under controlled temperature and pressure to drive the esterification and maximize the yield of **butyl ricinoleate**.^[1]
- **Purification:** Following the reaction, the crude product is purified. This is typically achieved through distillation or other separation techniques to remove unreacted starting materials, the catalyst, and any by-products.^[1]



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Caption: Chemical synthesis workflow for **Butyl Ricinoleate**.

Enzymatic Synthesis

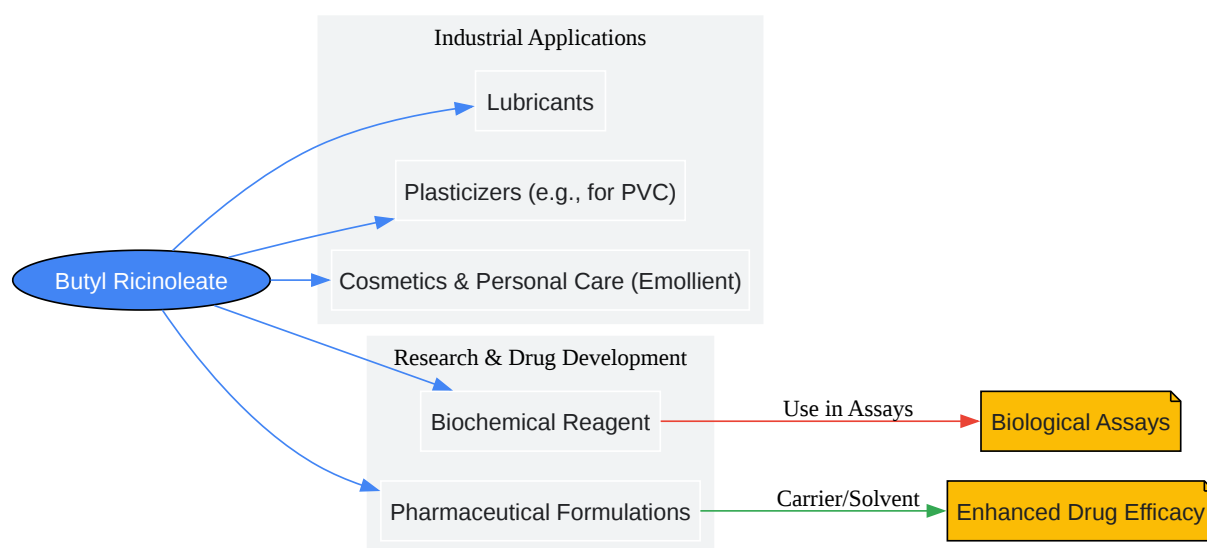
An alternative, "green chemistry" approach to synthesizing **butyl ricinoleate** utilizes lipases as biocatalysts.^[1] This method offers several advantages, including milder reaction conditions, reduced energy consumption, and minimized byproduct formation.^[1] Lipase-catalyzed esterification can achieve high conversion rates, sometimes exceeding 98% under optimized conditions.^[1]

Experimental Protocol: General Procedure for Enzymatic Synthesis

- **Enzyme Selection:** A suitable lipase, often immobilized for stability and reusability, is chosen as the catalyst. Lipases from *Candida rugosa* and *Pseudomonas cepacia* have been investigated for similar esterifications.^[1]
- **Reaction Medium:** The reaction is typically carried out in an organic solvent of moderate polarity to maintain enzyme structure while ensuring substrate solubility.^[1]
- **Substrate Addition:** Ricinoleic acid and butanol are added to the reaction medium containing the lipase.
- **Incubation:** The mixture is incubated at a controlled temperature, which is generally lower than in chemical synthesis to enhance enantioselectivity.^[1]
- **Monitoring:** The reaction progress is monitored over time until the desired conversion is achieved.
- **Product Recovery:** The enzyme is separated from the reaction mixture (e.g., by filtration for immobilized enzymes), and the **butyl ricinoleate** is purified from the remaining substrates and solvent.

Applications in Research and Development

Butyl ricinoleate's unique properties make it a valuable compound in several research and industrial sectors.



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Caption: Key application areas of **Butyl Ricinoleate**.

Industrial and Cosmetic Uses

- **Plasticizers:** It serves as an effective plasticizer for various resins, including polyvinyl butyral, nitrocellulose, and ethyl cellulose, enhancing flexibility and durability.^{[1][2]}
- **Lubricants:** Its excellent lubricating properties make it suitable for use in industrial lubricants.^{[1][2]}
- **Cosmetics and Personal Care:** In cosmetic formulations, it functions as an emollient, improving skin feel and moisture retention.^{[1][2]}

Biological and Pharmaceutical Relevance

For drug development professionals, **butyl ricinoleate** presents several areas of interest:

- **Biochemical Reagent:** It is used as a biochemical reagent in various laboratory assays and experiments.[1][8]
- **Potential Biological Activities:**
 - **Anti-inflammatory Properties:** Studies suggest that **butyl ricinoleate** may possess anti-inflammatory properties, potentially by suppressing the production of pro-inflammatory mediators.[1]
 - **Antimicrobial Effects:** It has shown activity against certain bacteria and fungi, indicating its potential for use in medicinal formulations.[1]
- **Drug Delivery:** Due to its biocompatibility and biodegradable nature, **butyl ricinoleate** is being investigated as a carrier or solvent in pharmaceutical applications.[1] Its interaction with other compounds may enhance the efficacy of certain drugs.[1]
- **Enantiomerically Pure Synthesis:** The kinetic resolution of precursors to **butyl ricinoleate** can provide enantiomerically pure building blocks, which are highly valuable in pharmaceutical and fine chemical synthesis.[1]

Safety and Handling

Butyl ricinoleate is generally considered non-toxic and is manufactured to both industrial and cosmetic grade standards.[2] However, as with any chemical, it is essential to consult the Safety Data Sheet (SDS) for detailed handling and safety information.[3] It may cause irritation to the skin and respiratory system and is classified as a flammable liquid.[3]

Conclusion

Butyl ricinoleate is a bio-based ester with a well-defined chemical profile and a broad spectrum of applications. For researchers and professionals in drug development, its biocompatibility, potential biological activities, and utility as a pharmaceutical excipient make it a compound of significant interest. The availability of both chemical and greener enzymatic synthesis routes further enhances its appeal for sustainable and innovative applications.

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